

Using Cyanine3 azide for fluorescence in situ hybridization (FISH)

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Compound of Interest

Compound Name: Cyanine3 azide

Cat. No.: B13792726

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Application Note: High-Definition In Situ Hybridization using **Cyanine3 Azide** (Click-FISH)

Executive Summary

This guide details the application of **Cyanine3 Azide** in Fluorescence In Situ Hybridization (FISH), utilizing Copper-catalyzed Azide-Alkyne Cycloaddition (CuAAC). Unlike traditional FISH methods that rely on bulky antibody-based detection (e.g., Biotin-Streptavidin or Digoxigenin-Anti-Dig), Click-FISH utilizes small-molecule ligation. This results in superior tissue penetration, reduced steric hindrance, and significantly lower background noise. This protocol is optimized for detecting alkyne-modified oligonucleotide probes in thick tissue sections and 3D cell cultures.

Technical Specifications & Mechanism

The Fluorophore: Cyanine3 Azide

Cyanine3 (Cy3) is the industry standard for the orange/red channel due to its high extinction coefficient and photostability. When modified with an azide group, it becomes inert until "clicked" to an alkyne.

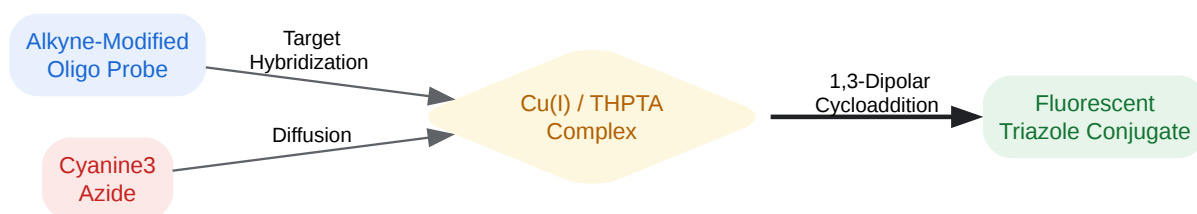
Property	Specification
Excitation Max	550 nm
Emission Max	570 nm
Extinction Coefficient	150,000 M ⁻¹ cm ⁻¹
Quantum Yield	~0.31
Solubility	DMSO, DMF (Use Sulfo-Cy3 for aqueous stock)
Molecular Weight	~575 Da (vs. ~150,000 Da for IgG antibodies)

The Mechanism: CuAAC Ligation

The core advantage lies in the size differential. Traditional immunofluorescence amplifies signal but blocks pore access in cross-linked tissues. In Click-FISH, a Terminal Alkyne is incorporated into the DNA/RNA probe. The **Cyanine3 Azide** is then covalently bonded to this probe via a 1,2,3-triazole linkage catalyzed by Cu(I).

Critical Factor: The use of THPTA (Tris(3-hydroxypropyltriazolylmethyl)amine).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Function: THPTA acts as a water-soluble ligand that stabilizes Cu(I), preventing its oxidation to Cu(II) (which is inactive) and blocking the generation of Reactive Oxygen Species (ROS) that degrade RNA/DNA targets.



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Figure 1: Mechanism of CuAAC reaction. The Cu(I)/THPTA complex catalyzes the covalent linkage of the Cy3 Azide to the Alkyne probe.

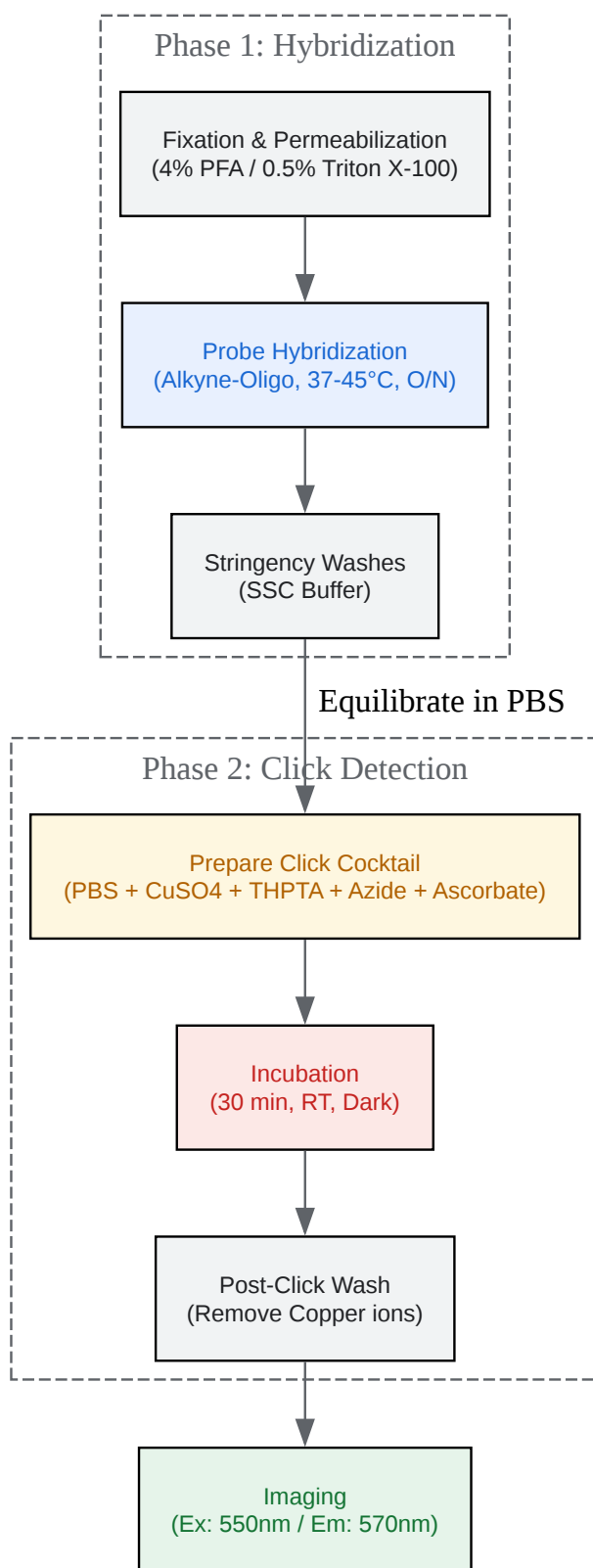
Validated Protocol: Click-FISH for RNA/DNA

Scope: Detection of specific nucleic acid sequences using alkyne-labeled oligonucleotide probes.

Reagents Preparation

- Stock A (Dye): 10 mM **Cyanine3 Azide** in DMSO. Store at -20°C.
- Stock B (Copper): 20 mM CuSO₄ in sterile water.
- Stock C (Ligand): 50 mM THPTA in sterile water.
- Stock D (Reductant): 100 mM Sodium Ascorbate (freshly prepared in water). Do not store.

Workflow Overview



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Figure 2: Step-by-step Click-FISH workflow. Note the separation of Hybridization and Click phases.

Detailed Procedure

Step 1: Hybridization (Standard ISH)

- Fix samples (cells or tissue) with 4% Paraformaldehyde (10 min).
- Permeabilize with 0.5% Triton X-100 in PBS (15 min).
- Incubate with Alkyne-modified Oligo Probe in hybridization buffer (e.g., 50% formamide, 2x SSC, 10% Dextran Sulfate).
 - Note: Use 20-50 nM probe concentration.
 - Incubate overnight at 37°C (RNA) or denature/hybridize (DNA).
- Perform stringent washes (e.g., 2x SSC at 45°C) to remove unbound probe.
- Crucial: Wash 2x with PBS to remove all traces of SSC/Formamide before the Click reaction.

Step 2: The Click Reaction (The "Developer") Prepare the reaction cocktail immediately before use. Add components in this EXACT order to prevent copper precipitation.

- Base: 860 µL PBS (pH 7.4).
- Ligand/Copper Premix:
 - In a separate tube, mix 4 µL CuSO₄ (20 mM) and 10 µL THPTA (50 mM).
 - Incubate for 1 minute (solution turns light blue).
 - Add this premix to the PBS base.
- Dye: Add 1-5 µL **Cyanine3 Azide** (10 mM). Final conc: 10-50 µM.
- Reductant: Add 20 µL Sodium Ascorbate (100 mM).

- Observation: Solution may turn colorless as Cu(II) reduces to Cu(I).
- Apply: Add the cocktail to the sample. Incubate 30 minutes at Room Temperature in the dark.

Step 3: Post-Staining

- Remove Click cocktail.
- Wash 2x 10 min with PBS containing 1 mM EDTA.
 - Why? EDTA chelates remaining copper ions, which can quench fluorescence and cause DNA damage if left behind.
- Counterstain with DAPI.[\[5\]](#) Mount and image.

Optimization & Troubleshooting

Issue	Probable Cause	Corrective Action
Weak Signal	Oxidation of Copper	Ensure Sodium Ascorbate is fresh (white powder, not yellow). Increase THPTA:Cu ratio to 5:1.
High Background	Non-specific Dye Binding	Reduce Cy3 Azide concentration (try 1 μ M). Increase number of washes with 0.1% Tween-20.
Degraded Sample	ROS Generation	Mandatory: Use THPTA ligand. [4] Do not use simple CuSO ₄ /Ascorbate without a ligand. Reduce reaction time to 15 min.
GFP Quenching	Copper Toxicity	If multiplexing with GFP, perform Click reaction fast (15 min) and wash extensively with EDTA. Alternatively, use Copper-free Click (DBCO), though reagents are bulkier.

Comparative Analysis

Feature	Traditional FISH (Biotin/Strep)	Click-FISH (Cy3 Azide)
Label Size	~150 kDa (Huge)	~0.6 kDa (Tiny)
Tissue Penetration	Poor (>10 μ m requires proteolysis)	Excellent (Penetrates whole mounts)
Steps	3 (Probe -> Avidin -> Antibody)	2 (Probe -> Click Dye)
Resolution	Lower (linkage error distance)	Higher (Direct labeling equivalent)
Cost	High (Antibodies)	Low (Chemical reagents)

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